

C-8 Ceramide-1-Phosphate Signaling Pathway: An In-depth Technical Guide

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Compound of Interest

Compound Name: C-8 Ceramide-1-phosphate

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Abstract

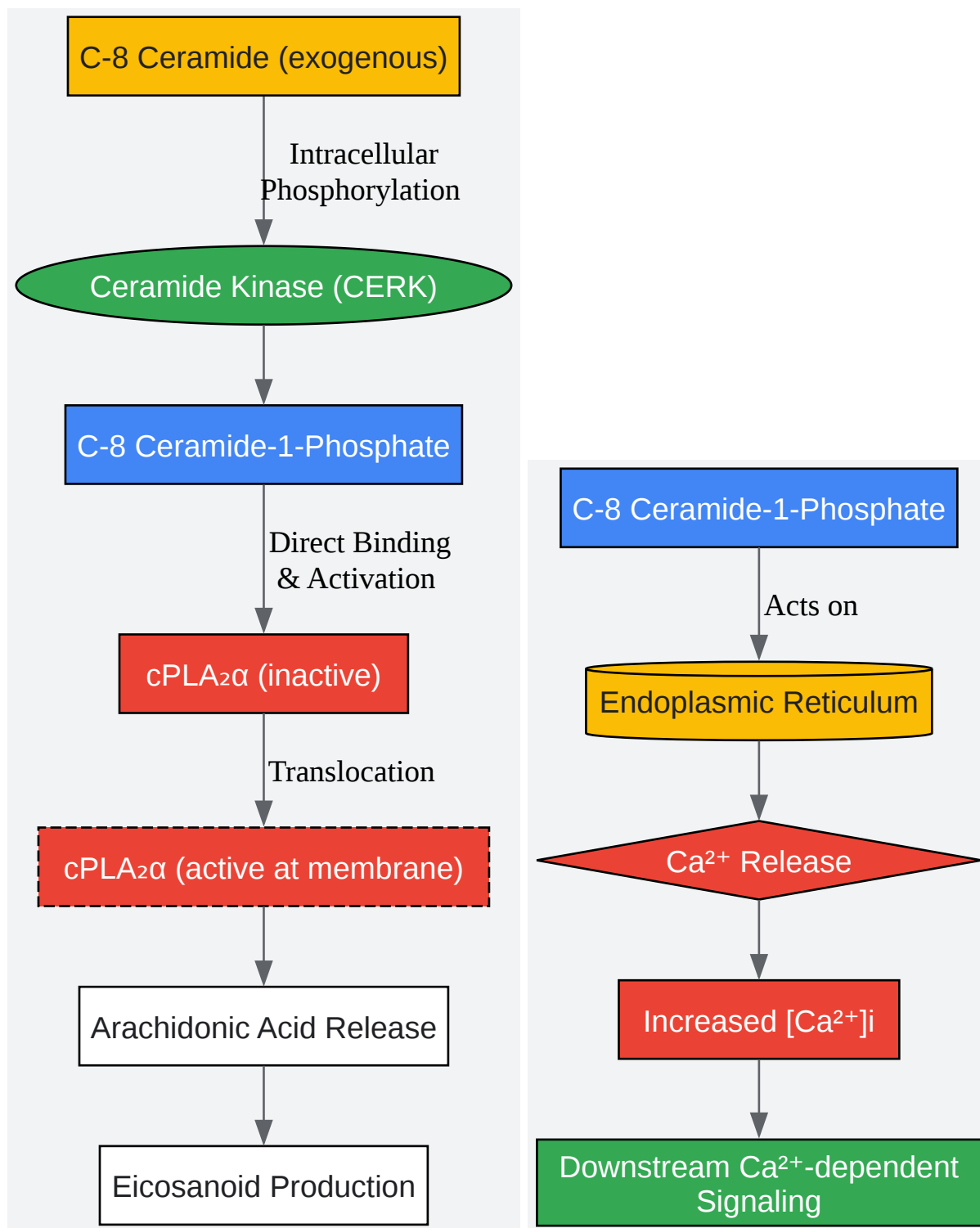
Ceramide-1-phosphate (C1P), a bioactive sphingolipid, is a critical regulator of diverse cellular functions, including proliferation, inflammation, and cell survival. The synthetic, short-chain analog, **C-8 ceramide-1-phosphate** (C8-C1P), serves as a valuable cell-permeable tool to elucidate the intracellular signaling cascades of its endogenous counterpart. This technical guide provides a comprehensive overview of the C8-C1P signaling pathway, detailing its core mechanisms, downstream effectors, and physiological consequences. We present quantitative data in structured tables, offer detailed protocols for key experimental analyses, and provide visual representations of the signaling pathways and experimental workflows using Graphviz to facilitate a deeper understanding and further investigation into this important signaling molecule.

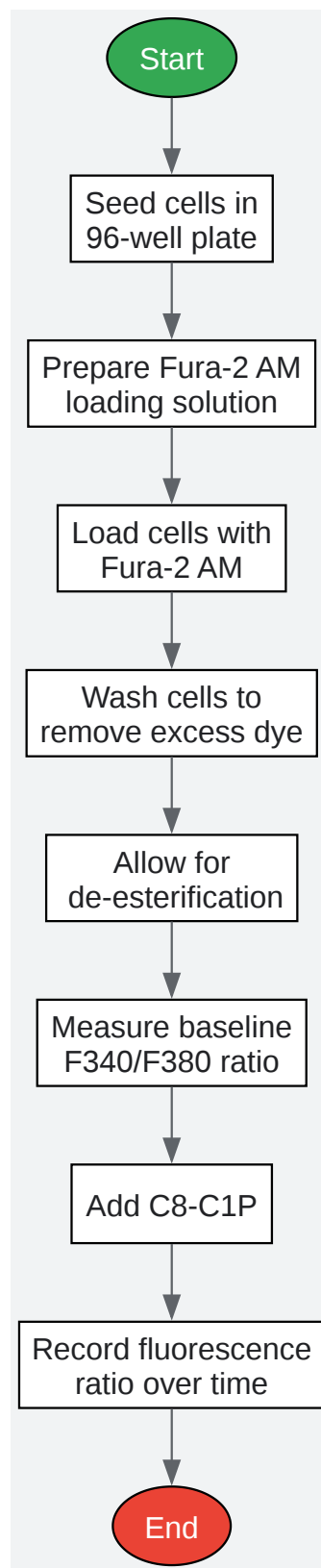
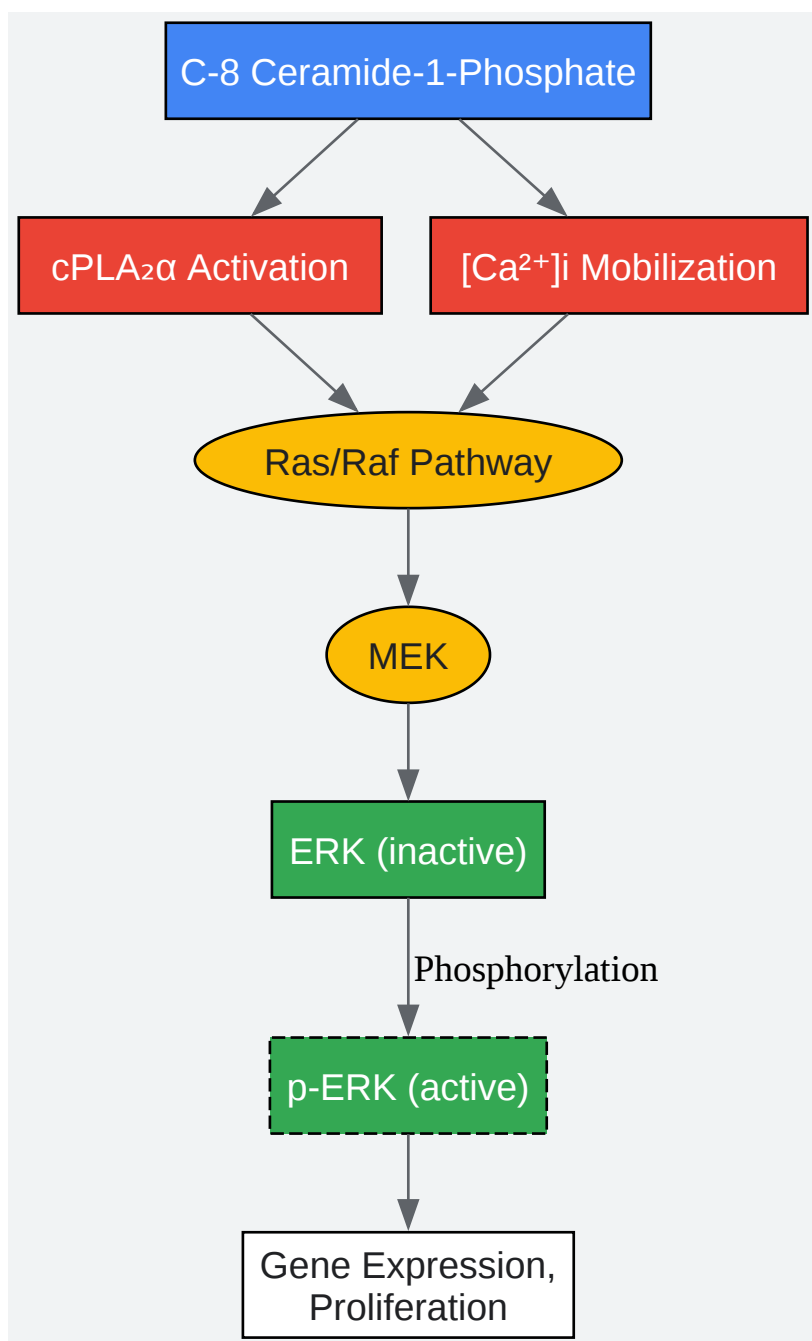
Core Signaling Pathways of C8-C1P

C-8 ceramide, a cell-permeable precursor, is intracellularly converted to C8-C1P by the action of ceramide kinase (CERK). C8-C1P then initiates a cascade of signaling events, primarily through the activation of cytosolic phospholipase A2 α (cPLA $_2\alpha$) and the mobilization of intracellular calcium.

Activation of Cytosolic Phospholipase A2 α (cPLA $_2\alpha$)

A primary and well-established downstream effector of C1P is cPLA₂α. C1P directly binds to the C2 domain of cPLA₂α, leading to its translocation to intracellular membranes and subsequent activation. This results in the hydrolysis of arachidonic acid from membrane phospholipids, a rate-limiting step in the production of pro-inflammatory eicosanoids.





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